

Physicochemical properties of 1,3-Dichloro-2-butene

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Compound of Interest

Compound Name: 1,3-Dichloro-2-butene

Cat. No.: B238901

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An In-depth Technical Guide to the Physicochemical Properties of **1,3-Dichloro-2-butene**

This technical guide provides a comprehensive overview of the core physicochemical properties, synthesis, and analytical protocols for **1,3-dichloro-2-butene**. The information is intended for researchers, scientists, and professionals in drug development and other scientific fields who may work with or encounter this compound.

Core Physicochemical Properties

1,3-Dichloro-2-butene is a halogenated alkene with the molecular formula $C_4H_6Cl_2$.^[1] It exists as a mixture of cis and trans isomers.^[2] The compound is a colorless to light yellow liquid with a characteristic odor.^{[3][4]} It is primarily used as an intermediate in organic synthesis, particularly in the production of 2,3-dichloro-1,3-butadiene, which is a comonomer for polychloroprene synthetic rubber.^[3]

Quantitative Physicochemical Data

The following table summarizes the key quantitative physicochemical properties of **1,3-dichloro-2-butene**.

Property	Value	Source
Molecular Formula	C ₄ H ₆ Cl ₂	[1][3]
Molecular Weight	124.99 - 125.00 g/mol	[1][3][5]
Density	1.161 g/cm ³	[1][3]
Boiling Point	125°C to 131°C	[1][3]
Melting Point	-75°C	[3][4]
Flash Point	27°C - 33°C	[1][3]
Vapor Pressure	12.6 mmHg (1.33 kPa) at 25°C	[3][4]
Vapor Density	4.31 (Air = 1)	[3]
Water Solubility	Insoluble; reacts with water	[1][3][4]
Solubility in Organic Solvents	Miscible with acetone, ethanol, and other common organic solvents	[1][3]
Refractive Index	1.4692 - 1.473 at 20°C	[1][3]
Octanol/Water Partition Coefficient (LogP)	2.84	[3]
Explosive Limits in Air	2-13% by volume	[3][4]

Synthesis and Chemical Reactions

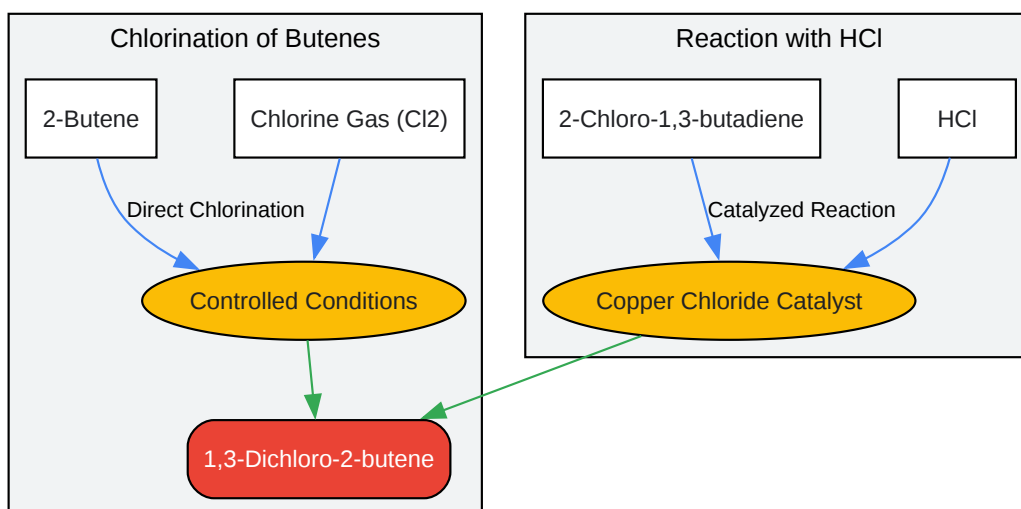
Synthesis of 1,3-Dichloro-2-butene

There are several established methods for the synthesis of **1,3-dichloro-2-butene**. The most common industrial methods include:

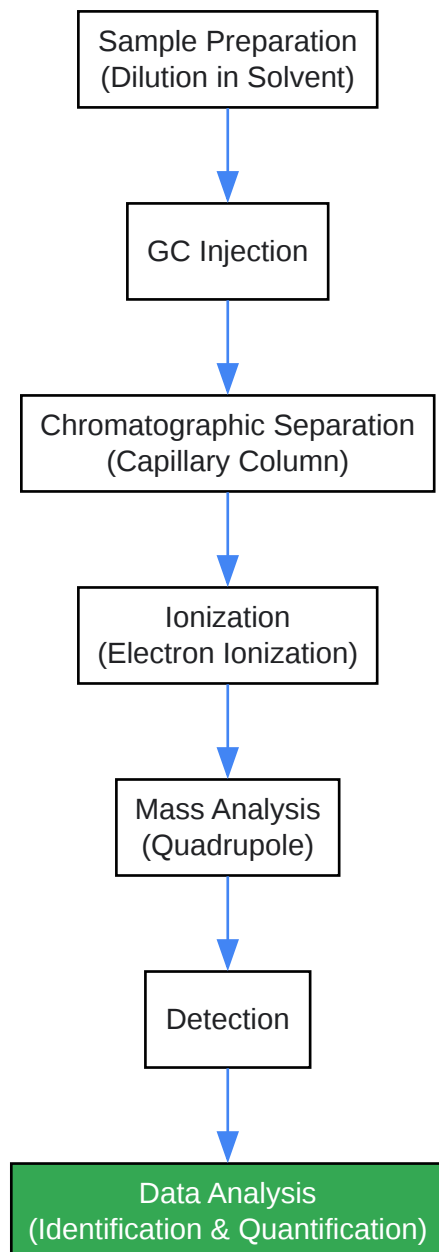
- Chlorination of Butenes: This involves the direct chlorination of 2-butene with chlorine gas under controlled conditions to promote the formation of **1,3-dichloro-2-butene**. [1]
- Reaction of 2-Chloro-1,3-butadiene with HCl: This method utilizes a copper chloride catalyst to facilitate the reaction between 2-chloro-1,3-butadiene and hydrochloric acid. [3][6]

- Dehydrochlorination: This approach involves the elimination of a hydrogen chloride molecule from other chlorinated butene derivatives under basic conditions to yield **1,3-dichloro-2-butene**.^[1]

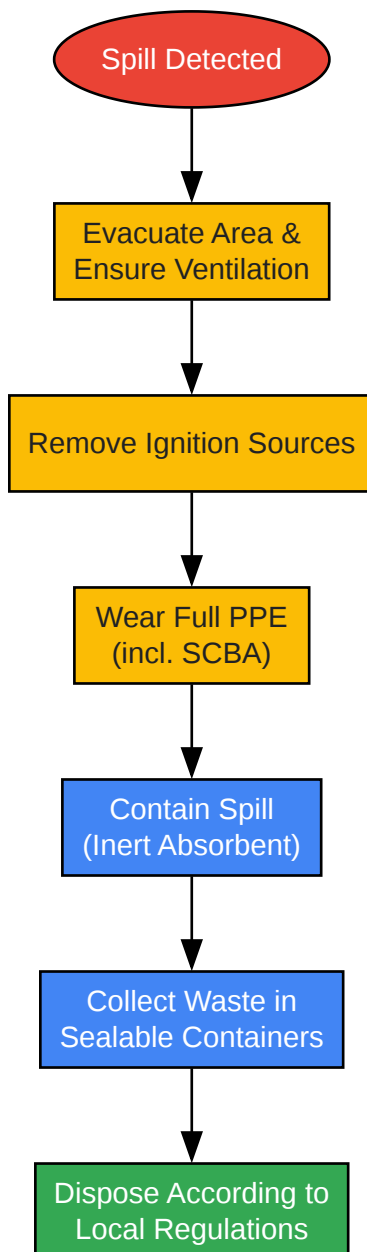
Synthesis Pathways of 1,3-Dichloro-2-butene



GC-MS Analytical Workflow for 1,3-Dichloro-2-butene



Spill Response Logic for 1,3-Dichloro-2-butene



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